

Benzo[h]quinoline CAS number and properties

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Compound of Interest

Compound Name: Benzo[h]quinoline

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An In-depth Technical Guide to **Benzo[h]quinoline** For Researchers, Scientists, and Drug Development Professionals

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Abstract

Benzo[h]quinoline, a heterocyclic aromatic compound, is a molecule of significant interest across various scientific disciplines, including medicinal chemistry, materials science, and analytical chemistry. This document provides a comprehensive technical overview of its core properties, analytical characterization, synthesis protocols, and key applications. Quantitative data are presented in structured tables for clarity. Detailed experimental methodologies and graphical representations of workflows and mechanisms are included to support advanced research and development activities.

Chemical Identity and Physicochemical Properties

Benzo[h]quinoline is a polycyclic aromatic hydrocarbon in which a benzene ring is fused to the 'h' side of a quinoline molecule. Its unique structure imparts notable chemical and physical properties.

CAS Number: 230-27-3^[1]^[2]^[3]

Synonyms: 4-Azaphenanthrene, 7,8-Benzoquinoline, α -Naphthoquinoline^[1]

Structural and Molecular Data

The fundamental structural and molecular characteristics of **Benzo[h]quinoline** are summarized below.

Property	Value	Source
Molecular Formula	C ₁₃ H ₉ N	[2]
Molecular Weight	179.22 g/mol	[1][2]
Canonical SMILES	<chem>C1=CC=C2C(=C1)C=CC3=C2N=CC=C3</chem>	[4]
InChI Key	WZJYKHNJTSNBHV-UHFFFAOYSA-N	[5]
Appearance	White to light yellow crystalline powder	[1][6]

Physical and Thermodynamic Properties

Key physical and thermodynamic data are crucial for experimental design and application development.

Property	Value	Unit	Source
Melting Point	48 - 54	°C	[1]
Boiling Point	338 - 340.8	°C	[1][5][7]
Flash Point	113 - 155.9	°C	[2][4][7]
Density	~1.2	g/cm ³	[7]
Water Solubility (logS)	-4.85	mol/L	[8]
Octanol/Water Partition Coeff. (logP)	3.388 - 3.43	[5][8]	
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	14.10	kJ/mol	[8]
Enthalpy of Sublimation ($\Delta_{\text{sub}}H^\circ$)	80.80 - 90.20	kJ/mol	[8]
Ionization Energy	8.04 - 8.30	eV	[8]

Solubility Profile

Benzo[h]quinoline exhibits varied solubility depending on the solvent's polarity. A derivative, **Benzo[h]quinoline-5,6-dione**, shows good solubility in polar aprotic solvents like DMSO and DMF.[9] 10-Hydroxy**benzo[h]quinoline** is reported to be soluble in acetone, chloroform, and ethyl acetate.[10] **Benzo[h]quinoline** itself is soluble in methanol.[11]

Spectroscopic and Analytical Data

Analytical characterization is fundamental for structure confirmation and purity assessment. High-Performance Liquid Chromatography (HPLC) is a preferred method for analysis.[12][13]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure.

- ¹H NMR: Data is available and can be used to identify the protons in the aromatic structure. [14][15][16]

- ^{13}C NMR: Provides information on the carbon skeleton of the molecule.[\[14\]](#)[\[17\]](#)[\[18\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify functional groups. The IR spectrum of **Benzo[h]quinoline** is characterized by C-H wagging modes around 800 cm^{-1} .[\[19\]](#) Protonation or ionization affects the spectrum by decreasing the intensity of these modes and increasing intensities in the 1000 cm^{-1} to 1800 cm^{-1} range.[\[19\]](#) The NIST WebBook provides access to its gas-phase IR spectrum.[\[3\]](#)[\[20\]](#)[\[21\]](#)

UV-Vis Spectroscopy

UV-Vis spectroscopy reveals information about the electronic transitions within the molecule. **Benzo[h]quinoline** and its derivatives are known for their fluorescent properties, making UV-Vis and fluorescence spectroscopy key analytical tools.[\[1\]](#)[\[22\]](#) Studies on 10-hydroxy**benzo[h]quinoline** show distinct absorption and emission spectra that are solvent-dependent.[\[23\]](#)[\[24\]](#)

Experimental Protocols: Synthesis Methodologies

The synthesis of the **Benzo[h]quinoline** core and its derivatives can be achieved through several methods.

One-Pot Multicomponent Synthesis of Arylated Tetrahydrobenzo[h]quinoline-3-carbonitrile Derivatives

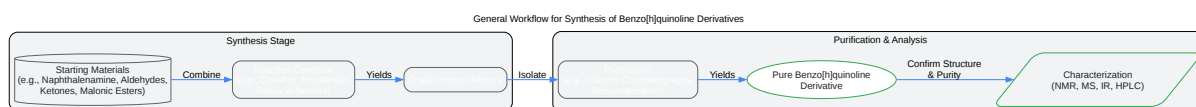
This protocol outlines an efficient method for synthesizing functionalized **Benzo[h]quinoline** derivatives which have shown potential as antidiabetic agents.[\[25\]](#)

- Materials:
 - 6-methoxy-3,4-dihydronaphthalen-1(2H)-one (1 mmol)
 - Ethyl cyanoacetate (1.1 mmol)
 - Appropriate aromatic aldehydes (1 mmol)
 - Ammonium acetate (1 mmol)

- n-Butanol (20 ml)
- Procedure:
 - Combine 6-methoxy-3,4-dihydronaphthalen-1(2H)-one, ethyl cyanoacetate, the selected aldehyde, and ammonium acetate in a 100 ml round-bottomed flask.
 - Add n-butanol as the solvent.
 - Reflux the mixture.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) with a DCM:methanol mobile phase.
 - Upon completion, proceed with product isolation and purification.
 - Characterize the final compounds using NMR (^1H , ^{13}C) and mass spectrometry (EI-MS, HREI-MS).[25]

Synthesis via Friedländer Condensation

The Friedländer methodology can be employed to introduce **Benzo[h]quinoline** subunits into larger molecular architectures. This involves the condensation of an amino aldehyde with a compound containing an acetyl group. For example, 1-amino-2-naphthalenecarbaldehyde can be condensed with various acetyl aromatics to yield the corresponding **Benzo[h]quinoline** derivatives.[26]



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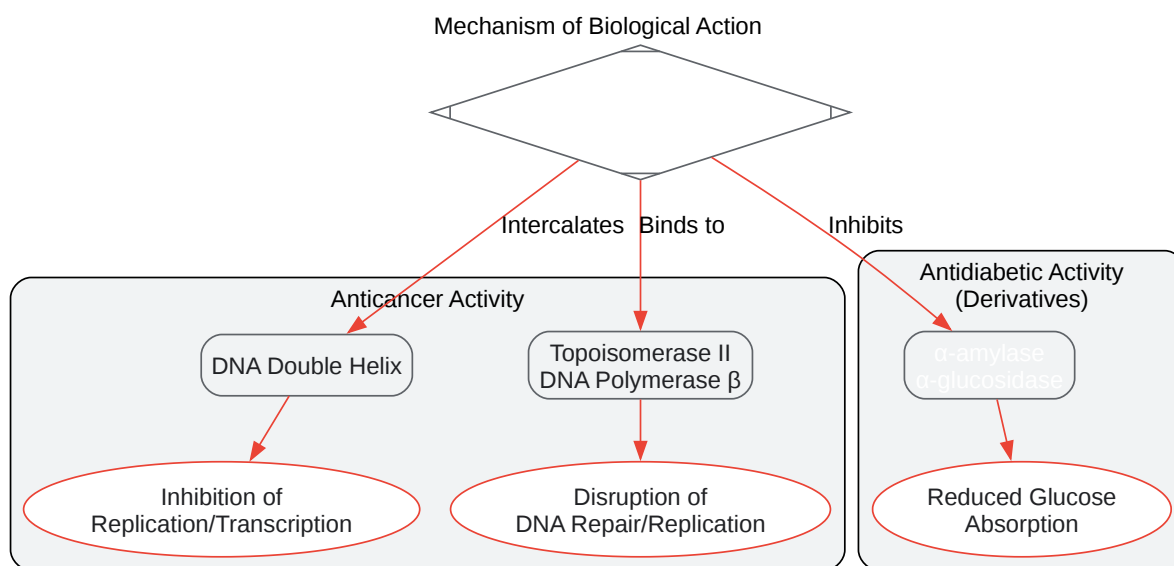
Caption: General workflow for the synthesis and purification of **Benzo[h]quinoline** derivatives.

Biological Activity and Applications

Benzo[h]quinoline's rigid, planar structure and the presence of a nitrogen atom make it a versatile scaffold for various applications.

Medicinal Chemistry and Drug Development

- **Anticancer Potential:** The planar aromatic system of **Benzo[h]quinoline** allows it to intercalate into DNA, making it a subject of interest in cancer research for its potential as a therapeutic agent.^[1] It has been shown to bind to enzymes like DNA polymerase β and topoisomerase II.^[4]
- **Antidiabetic Properties:** Certain derivatives of tetrahydro**benzo[h]quinoline** have demonstrated potent inhibitory activity against α -amylase and α -glucosidase, key enzymes in carbohydrate metabolism, suggesting potential for developing new antidiabetic drugs.^[25]
- **Cytotoxicity:** The compound exhibits significant cytotoxicity against cancer cells, a property explored in the development of novel chemotherapeutics.^[4]

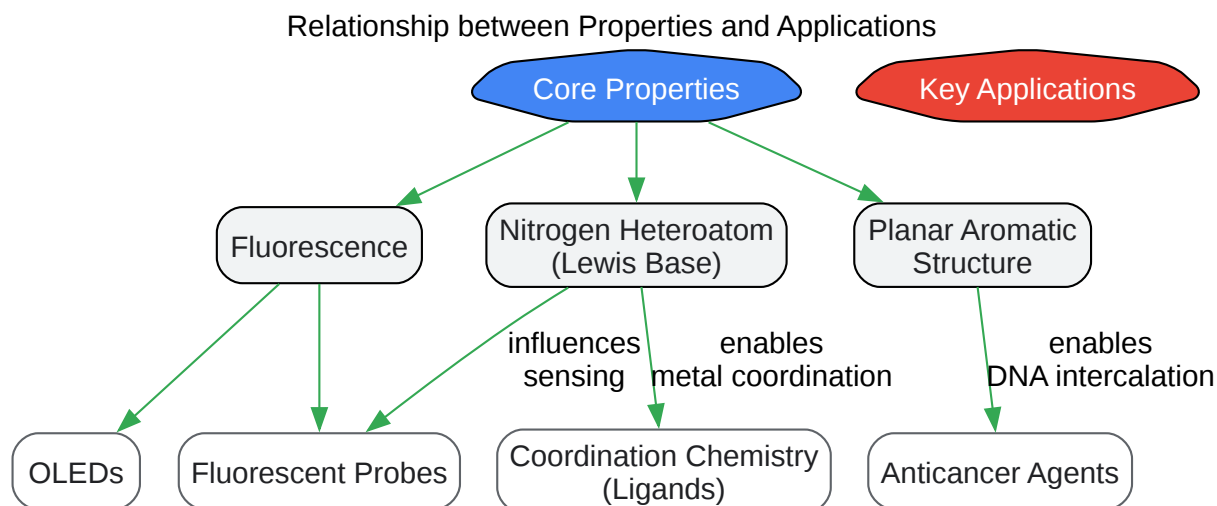


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Caption: Biological mechanisms of **Benzo[h]quinoline** and its derivatives.

Materials Science and Other Applications

- Organic Light-Emitting Diodes (OLEDs): The notable fluorescence of **Benzo[h]quinoline** makes it a valuable compound in the development of materials for OLEDs.[1]
- Fluorescent Probes: Its photophysical properties are utilized in creating fluorescent probes for biochemical assays.[1] For instance, 10-Hydroxy**benzo[h]quinoline** is used to detect boronic acids and as a probe for proteins like human serum albumin.[10]
- Coordination Chemistry: It serves as a ligand in the synthesis of complex organometallic compounds, such as osmium and ruthenium complexes containing N-heterocyclic carbene ligands.[2]



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Caption: Logical diagram linking the properties of **Benzo[h]quinoline** to its applications.

Safety and Handling

Benzo[h]quinoline is classified as a combustible solid.[2] Standard laboratory safety protocols should be followed, including the use of personal protective equipment such as eye shields and gloves. It should be stored in a cool, dark, and well-sealed container.[10]

Disclaimer: This document is intended for informational purposes for a technical audience. All laboratory work should be conducted by trained professionals in accordance with established safety guidelines and regulations.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. Benzo h quinoline 97 230-27-3 [sigmaaldrich.com]
- 3. Benzo[h]quinoline [webbook.nist.gov]
- 4. Benzo[h]quinoline | 230-27-3 | AAA23027 | Biosynth [biosynth.com]
- 5. benzo[h]quinoline [stenutz.eu]
- 6. Benzo[h]quinoline, 98% 1 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 7. Benzo[h]quinoline | CAS#:230-27-3 | Chemsrce [chemsrc.com]
- 8. Benzo[h]quinoline (CAS 230-27-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 9. Buy Benzo[h]quinoline-5,6-dione | 65938-98-9 [smolecule.com]
- 10. 10-Hydroxybenzo[h]quinoline, 98%, Alfa Aesar 5 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.fi]
- 11. labolu.ca [labolu.ca]
- 12. nbino.com [nbino.com]
- 13. Analytical Methods Used for the Detection and Quantification of Benzodiazepines - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Benzo(h)quinoline | C13H9N | CID 9191 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. 7,8-BENZOQUINOLINE(230-27-3) 1H NMR spectrum [chemicalbook.com]
- 17. spectrabase.com [spectrabase.com]
- 18. spectrabase.com [spectrabase.com]
- 19. researchgate.net [researchgate.net]
- 20. Benzo[h]quinoline [webbook.nist.gov]
- 21. Benzo[h]quinoline [webbook.nist.gov]
- 22. researchgate.net [researchgate.net]
- 23. scispace.com [scispace.com]
- 24. soar-ir.repo.nii.ac.jp [soar-ir.repo.nii.ac.jp]
- 25. Synthesis of arylated tetrahydrobenzo[H]quinoline-3-carbonitrile derivatives as potential hits for treatment of diabetes - PMC [pmc.ncbi.nlm.nih.gov]

- 26. pubs.acs.org [pubs.acs.org]
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